

Essential Guide to the Safe Disposal of EHT 1864

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Compound of Interest

Compound Name: EHT 1864

Cat. No.: B1671146

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount for laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **EHT 1864**, a potent inhibitor of the Rac family of Rho GTPases. Adherence to these protocols is critical for ensuring a safe laboratory environment and maintaining regulatory compliance.

Immediate Safety and Hazard Information

EHT 1864 is a hazardous substance that requires careful handling in a well-ventilated area, preferably within a chemical fume hood.^[1] It is classified with the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.^[2]
- Skin Corrosion/Irritation: Causes skin irritation.^[2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.^[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^[2]

Personal Protective Equipment (PPE) is mandatory when handling **EHT 1864**. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile or butyl rubber).^{[1][2]}
- Safety goggles or a face shield.^{[1][2]}

- A laboratory coat to ensure full skin coverage.[\[1\]](#)

Quantitative Hazard and Solubility Data

For quick reference, the following tables summarize key quantitative data for **EHT 1864**.

Hazard Classifications:

Hazard Statement	GHS Classification	Precautionary Codes
Harmful if swallowed	Acute toxicity, oral (Category 4)	P264, P270, P301+P312, P501
Causes skin irritation	Skin corrosion/irritation (Category 2)	P264, P280, P302+P352, P332+P313, P362
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	P264, P280, P305+P351+P338, P337+P313
May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	P261, P271, P304+P340, P312, P403+P233

Solubility Data:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	11.63	20
DMSO	43.61	75

Data sourced from Tocris Bioscience.[\[3\]](#)

Step-by-Step Disposal Protocol

The recommended method for the disposal of **EHT 1864** is incineration by a licensed hazardous waste disposal company.[\[4\]](#) As a halogenated organic compound, its combustion requires specific conditions to prevent the formation of toxic byproducts.

1. Segregation of Waste:

- Collect all waste containing **EHT 1864**, including pure compound, solutions, and contaminated materials (e.g., gloves, weighing paper, pipette tips), in a dedicated and clearly labeled hazardous waste container.[\[4\]](#)[\[5\]](#)
- Crucially, do not mix **EHT 1864** waste with other waste streams, especially non-halogenated solvents, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[\[1\]](#)[\[4\]](#)

2. Containerization:

- Use a designated, leak-proof waste container made of a compatible material, such as high-density polyethylene (HDPE) or glass.[\[1\]](#)[\[4\]](#)
- The container must be securely sealed and clearly labeled with "Hazardous Waste," the full chemical name "**EHT 1864**," and all associated hazard pictograms.[\[1\]](#)[\[4\]](#)

3. Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- This area should be cool, dry, and away from incompatible materials like strong oxidizing agents.[\[4\]](#)

4. Arranging for Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.[\[4\]](#)
- Provide the contractor with the Safety Data Sheet (SDS) for **EHT 1864**.

5. Spill Management:

- In the event of a spill, evacuate the immediate area and ensure adequate ventilation.

- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[\[1\]](#)[\[6\]](#)
- Collect the absorbent material and place it in a sealed, labeled hazardous waste container for disposal.[\[1\]](#)
- Decontaminate the spill area with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous liquid waste.

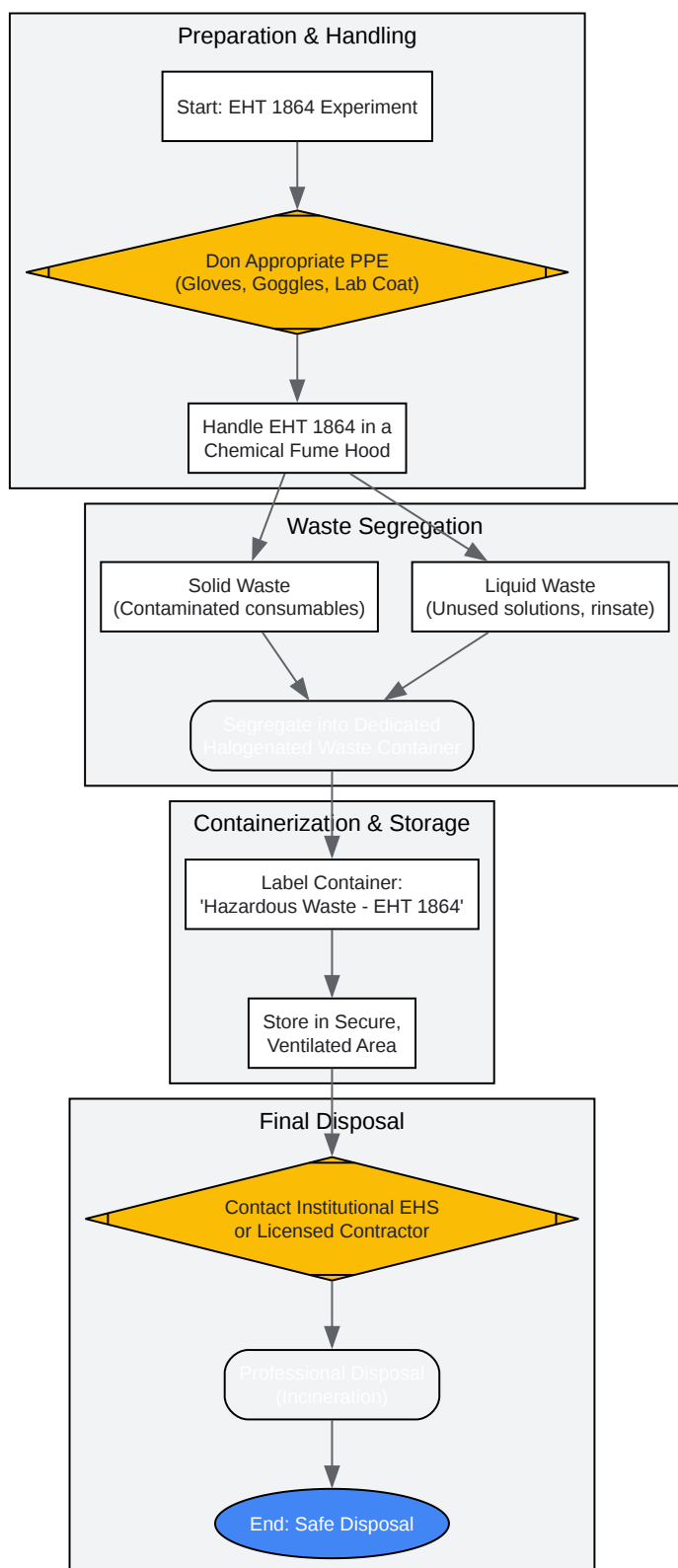
Experimental Protocols

Preparing a Stock Solution:

A common solvent for **EHT 1864** is Dimethyl Sulfoxide (DMSO).[\[3\]](#)[\[7\]](#) To prepare a stock solution:

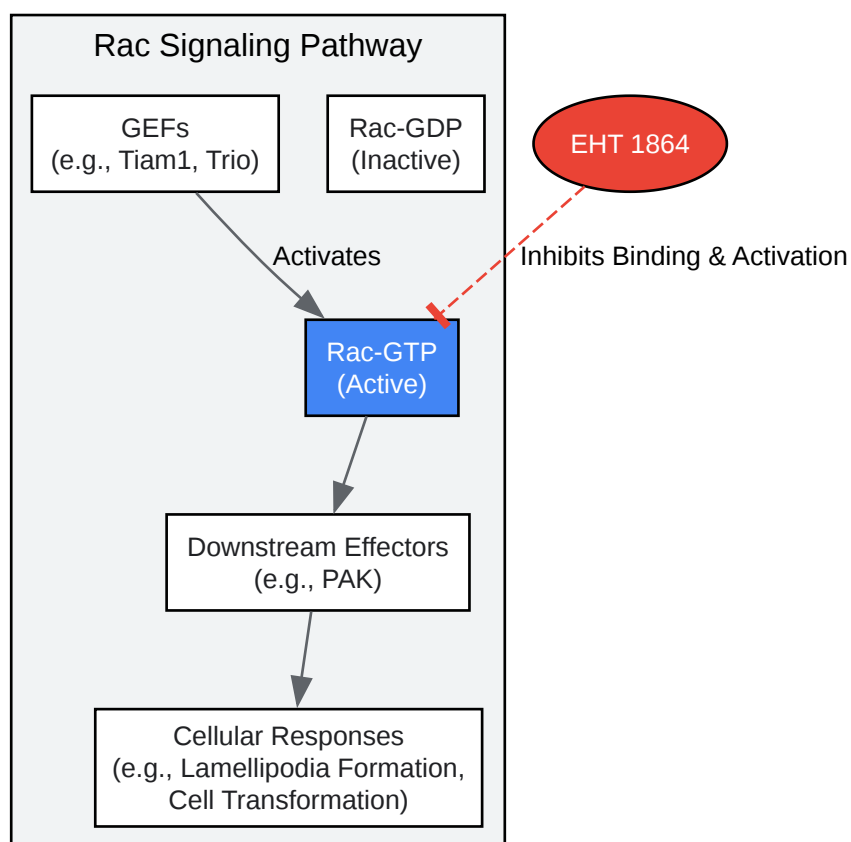
- Warm the vial of **EHT 1864** to room temperature.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO based on the mass of **EHT 1864**).
- To aid dissolution, the tube can be warmed at 37°C for 10 minutes and/or sonicated in an ultrasonic bath.[\[8\]](#)[\[9\]](#)
- Store the stock solution at -20°C for up to several months or at -80°C for longer-term storage.[\[9\]](#)[\[10\]](#)

Mandatory Visualizations



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Caption: Workflow for the proper disposal of **EHT 1864**.



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